An In-depth Technical Guide to Isoproturon-monodemethyl: Properties, Metabolism, and Analysis

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Compound of Interest	
Compound Name:	*Isoproturon-monodemethyl*
CAS No.:	*34123-57-4*
Cat. No.:	*B164989*

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Introduction

Isoproturon-monodemethyl, a primary metabolite of the widely used phenylurea herbicide Isoproturon, is a compound of significant interest to researchers, environmental scientists, and professionals in drug and pesticide development.[1][2][3] As the parent compound, Isoproturon, undergoes degradation in various environmental matrices and biological systems, **Isoproturon-monodemethyl** is frequently detected, necessitating a thorough understanding of its chemical and toxicological profile.[4][5] This technical guide provides a comprehensive overview of **Isoproturon-monodemethyl**, detailing its chemical identity, physicochemical properties, metabolic pathway, and analytical methodologies for its detection and quantification.

Chemical Identity and Structure

Isoproturon-monodemethyl is systematically known as 1-(4-isopropylphenyl)-3-methylurea.[6][7] It is a member of the phenylurea class of compounds, characterized by a urea group substituted with a p-cumenyl group at one nitrogen and a methyl group at the other.[1][2]

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- CAS Number: 34123-57-4[1][6][7][8][9]
- Molecular Formula: $C_{11}H_{16}N_2O$[1][2][6][7]
- Synonyms: Monodesmethyl isoproturon, 3-(4-isopropylphenyl)-1-methylurea, N-Demethylisoproturon, Desmethyl-isoproturon[2][6]

Chemical Structure:

Caption: 2D Chemical Structure of **Isoproturon-monodemethyl**.

Physicochemical Properties

A summary of the key physicochemical properties of **Isoproturon-monodemethyl** is presented in the table below. These properties are crucial for understanding its environmental fate and behavior, as well as for developing analytical methods.

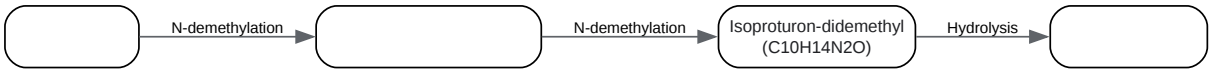
Property	Value	Reference
Molecular Weight	192.26 g/mol	[2][6][7]
Melting Point	129-131 °C	[1]
Boiling Point	272.9 °C at 760 mmHg	[1][6]
Density	1.059 g/cm³	[1][6]
Vapor Pressure	0.00592 mmHg at 25°C	[6]
LogP	2.2	[2]

Metabolic Pathway: From Isoproturon to its Metabolites

Isoproturon-monodemethyl is a primary product of the metabolic degradation of Isoproturon.[1][2] This process primarily occurs through N-demethylation, a common metabolic route for many xenobiotics.[10] The degradation can continue to form other metabolites.

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The major biodegradation pathway of Isoproturon involves its conversion to mono-demethyl-isoproturon.[4] Further degradation can lead to the formation of didemethyl-isoproturon and subsequently 4-isopropylaniline.[2][11]



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Caption: Metabolic degradation pathway of Isoproturon.

Analytical Methodology: Detection and Quantification

The detection and quantification of **Isoproturon-monodemethyl** in various matrices such as soil and water are critical for environmental monitoring and risk assessment. High-Performance Liquid Chromatography (HPLC) coupled with various detectors is a commonly employed technique.

Experimental Protocol: HPLC-UV Analysis of Isoproturon-monodemethyl

This protocol outlines a general procedure for the analysis of **Isoproturon-monodemethyl** in water samples using HPLC with UV detection.

1. Sample Preparation (Solid-Phase Extraction - SPE)

- Objective: To concentrate the analyte from the water sample and remove interfering matrix components.
- Materials: C18 SPE cartridges, methanol, deionized water, water sample.
- Procedure:
  - Condition a C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of deionized water.

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- Load 100 mL of the water sample onto the cartridge at a flow rate of approximately 5 mL/min.
- Wash the cartridge with 5 mL of deionized water to remove polar impurities.
- Dry the cartridge under vacuum for 10 minutes.
- Elute the analyte with 5 mL of methanol.
- Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute in 1 mL of the mobile phase.

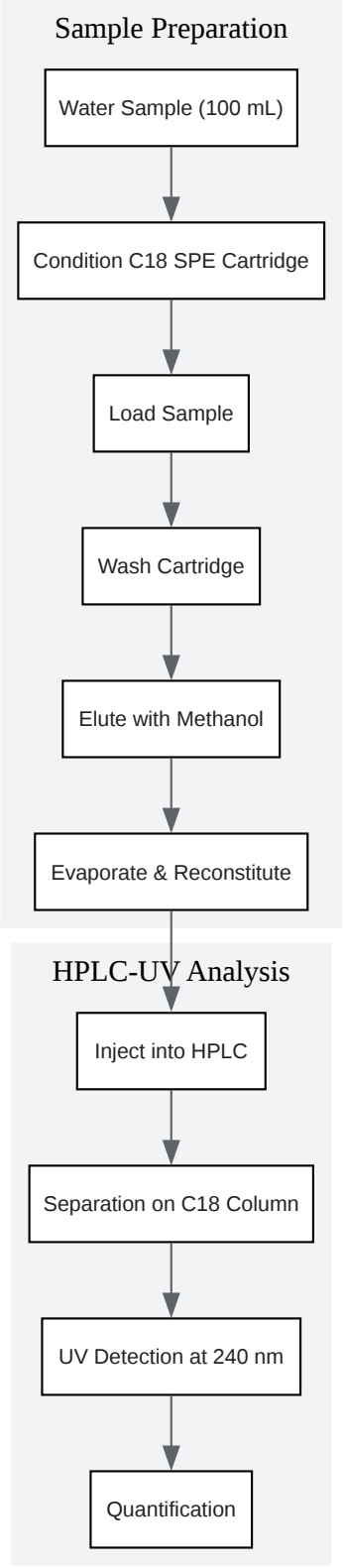
2. HPLC-UV Analysis

- Objective: To separate and quantify **Isoproturon-monodemethyl**.
- Instrumentation:
  - HPLC system with a quaternary or binary pump.
  - Autosampler.
  - UV-Vis detector.
  - C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm).
- Chromatographic Conditions:
  - Mobile Phase: Acetonitrile:Water (60:40, v/v).
  - Flow Rate: 1.0 mL/min.
  - Injection Volume: 20 µL.
  - Column Temperature: 30 °C.
  - Detection Wavelength: 240 nm.
- Procedure:

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- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject the prepared sample extract.
- Record the chromatogram and identify the peak corresponding to **Isoproturon-monodemethyl** based on its retention time, determined by injecting a standard solution.
- Quantify the analyte by comparing the peak area with a calibration curve prepared from standard solutions of known concentrations.

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Caption: Experimental workflow for HPLC-UV analysis.

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Toxicological Profile and Environmental Significance

Isoproturon-monodemethyl is recognized as an environmental transformation product of Isoproturon.[2] While the parent compound, Isoproturon, has been studied for its toxicological effects, including being of low acute oral toxicity in mammals, data specifically on the toxicity of **Isoproturon-monodemethyl** is less extensive.[10] However, as a metabolite, its presence in the environment is a key factor in the overall risk assessment of Isoproturon use. The degradation of Isoproturon and the subsequent fate of its metabolites, including **Isoproturon-monodemethyl**, are influenced by environmental conditions such as soil type and microbial activity.[5] Studies have shown that the degradation potential for the monodemethylated metabolite can be higher than that of the parent compound in some agricultural soils, indicating that N-demethylation may be a rate-limiting step in the complete mineralization of Isoproturon.[5]

Conclusion

Isoproturon-monodemethyl is a crucial analyte for monitoring the environmental impact of the herbicide Isoproturon. A thorough understanding of its chemical properties, metabolic formation, and analytical determination is essential for researchers and regulatory bodies. The methodologies and information presented in this guide provide a solid foundation for professionals working in the fields of environmental science, analytical chemistry, and pesticide regulation.

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